

GPR110 peptide agonist P12 stability and storage conditions

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Compound of Interest

Compound Name: GPR110 peptide agonist P12

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GPR110 Peptide Agonist P12: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions (FAQs) for the **GPR110 peptide agonist P12**.

Frequently Asked Questions (FAQs)

Q1: What is **GPR110 peptide agonist P12** and what is its mechanism of action?

A1: **GPR110 peptide agonist P12** is a synthetic peptide that activates the G protein-coupled receptor 110 (GPR110), also known as Adhesion G protein-coupled receptor F1 (ADGRF1).^[1] P12's sequence is Thr-Ser-Phe-Ser-Ile-Leu-Met-Ser-Pro-Phe-Val-Pro (TSFSILMSPFVP). It functions by mimicking the receptor's natural activation mechanism. GPR110 is an adhesion GPCR, which undergoes self-cleavage. P12 acts as the tethered "Stachel" agonist, which is normally exposed after the dissociation of the receptor's extracellular domain, to activate G protein signaling pathways.^{[1][2][3]} This activation can stimulate axon growth and is being studied in the context of nerve injury, developmental disorders, and cancer.^{[1][4]}

Q2: What are the recommended storage conditions for P12?

A2: Proper storage is critical to maintain the stability and activity of the P12 peptide. Recommendations vary for lyophilized powder and reconstituted solutions.[2] General guidelines for peptides advise storing them desiccated and protected from light.[5][6]

Q3: How should I reconstitute the lyophilized P12 peptide?

A3: P12 is soluble in DMSO but insoluble in water and ethanol.[2] To reconstitute, allow the vial to warm to room temperature before opening to prevent moisture condensation.[7][8] Use high-purity, newly opened DMSO for best results, as hygroscopic DMSO can impair solubility.[2] Add the solvent gently down the side of the vial and mix by swirling or slow agitation; avoid vigorous shaking to prevent peptide aggregation or degradation.[9][10]

Q4: Which signaling pathways are activated by GPR110 upon P12 stimulation?

A4: GPR110 is known to be promiscuous in its G protein coupling. Upon activation by agonists like P12 or its endogenous ligand synaptamide, GPR110 can stimulate the cAMP/PKA signaling pathway, likely through Gas coupling.[4][11] Studies have shown that GPR110 can couple to a variety of G proteins, including Gas, Gαq, Gαi, Gα12, and Gα13, leading to the activation of multiple downstream signaling cascades.[12][13][14] This can result in cellular responses such as CREB phosphorylation and neurite outgrowth.[4][15]

Stability and Storage Conditions

Quantitative data on the stability and recommended storage conditions for **GPR110 peptide agonist P12** are summarized below. It is crucial to adhere to these conditions to ensure peptide integrity and experimental reproducibility.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-80°C	2 years	Recommended for long-term storage. Store sealed and away from moisture. [2]
-20°C	1 year	Suitable for shorter-term storage. [2] Keep away from bright light. [5] [16]	
Room Temperature	Days to Weeks	Stable for short periods, such as during shipping. [2] [6]	
Reconstituted Solution (in DMSO)	-80°C	6 months	Aliquoting is highly recommended to avoid freeze-thaw cycles. Store sealed. [2] [5]
-20°C	1 month	For short-term use. Avoid repeated freeze-thaw cycles. [2] [5]	

Note: The P12 peptide sequence contains a methionine residue, making it susceptible to oxidation.[\[2\]](#)[\[5\]](#) For optimal long-term stability, storing the lyophilized powder under an inert gas (e.g., argon) is advisable.[\[5\]](#)[\[16\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Peptide Won't Dissolve / Precipitate Forms	Incorrect Solvent: P12 is insoluble in aqueous buffers or ethanol.[2]	Use 100% high-purity DMSO. Ultrasonic treatment may aid dissolution.[2]
Hygroscopic Solvent: Old or improperly stored DMSO may have absorbed water, reducing solubility.	Use a fresh, unopened bottle of anhydrous, high-purity DMSO.[2]	
Low Temperature: Reconstituting at a cold temperature can decrease solubility.	Ensure both the peptide vial and the solvent are at room temperature before mixing.[17]	
Loss of Peptide Activity / Inconsistent Results	Improper Storage: Exposure to moisture, light, or incorrect temperatures can degrade the peptide.	Adhere strictly to the recommended storage conditions. Ensure vials are tightly sealed.[2][18]
Multiple Freeze-Thaw Cycles: Repeated temperature changes can degrade the peptide structure.[5][16]	Aliquot the reconstituted peptide solution into single-use volumes before freezing.	
Oxidation: The methionine residue in P12 is prone to oxidation, which can inactivate the peptide.[5]	Minimize exposure to air. Consider flushing vials with inert gas. Use freshly prepared solutions for critical experiments.	
Bacterial Contamination: Contamination of stock solutions can lead to peptide degradation.	Use sterile solvents and aseptic techniques for reconstitution.[8][9] You may filter the solution through a 0.2 µm filter.[16]	
Inaccurate Peptide Concentration	Inaccurate Weighing: Weighing small amounts of lyophilized powder is often inaccurate.	Reconstitute the entire vial at once to create a concentrated stock solution. Do not attempt

to weigh out smaller portions.

[16]

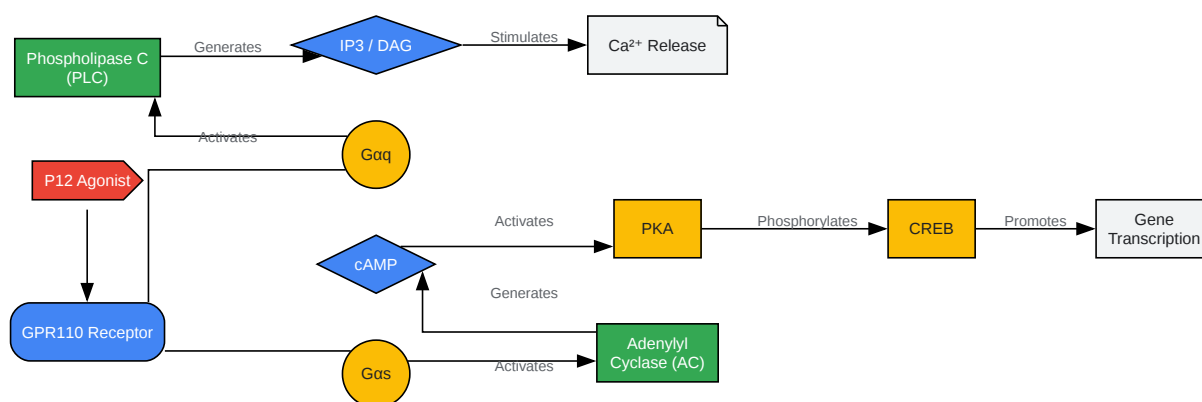
Hygroscopic Nature: The peptide powder may have absorbed moisture, affecting its true weight.

Allow the vial to equilibrate to room temperature before opening to minimize moisture condensation.[7]

Experimental Protocols & Visualizations

GPR110 Signaling Pathway

Activation of GPR110 by the P12 peptide agonist can initiate multiple G protein signaling cascades. The diagram below illustrates the primary G α s-mediated pathway leading to cAMP production and a potential G α q-mediated pathway.



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GPR110 receptor signaling pathways.

Protocol: Cell-Based cAMP Assay for P12 Activity

This protocol outlines a method to measure the functional activity of P12 by quantifying intracellular cyclic AMP (cAMP) levels in cells expressing GPR110.

Materials:

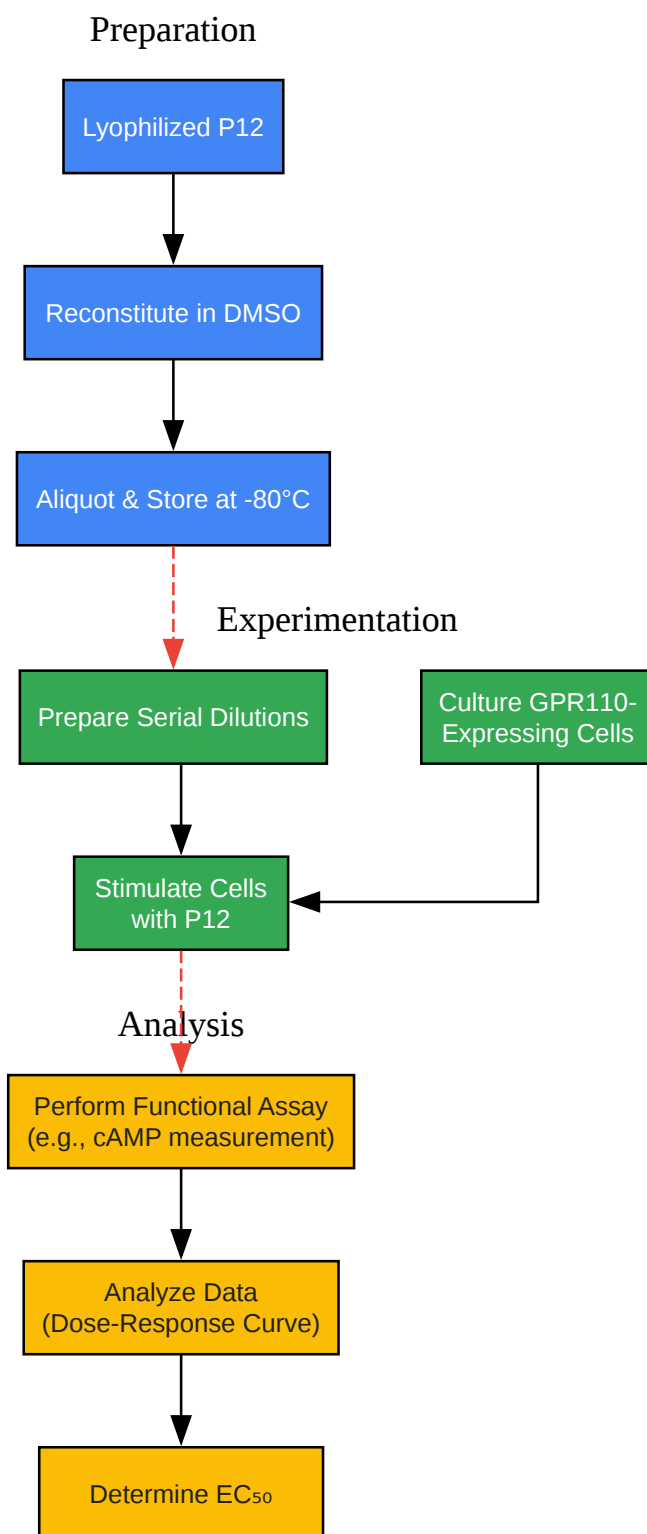
- HEK293 cells (or other suitable host cells) transiently or stably expressing human GPR110
- P12 peptide agonist, reconstituted in DMSO
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Phosphodiesterase (PDE) inhibitor (e.g., IBMX)
- cAMP detection kit (e.g., HTRF, ELISA, or luminescence-based)
- Cell culture plates (white, 96-well or 384-well, depending on the assay kit)

Methodology:

- **Cell Seeding:** Plate GPR110-expressing cells in the appropriate assay plates at a density that will result in a confluent monolayer on the day of the experiment. Culture overnight.
- **Peptide Preparation:** Prepare a serial dilution of the P12 stock solution in assay buffer. Also, prepare a vehicle control (DMSO diluted to the highest concentration used in the P12 dilutions).
- **Assay Procedure:** a. Remove culture medium from the cells and wash once with assay buffer. b. Add assay buffer containing a PDE inhibitor (e.g., 500 μ M IBMX) to each well and incubate for 30 minutes at 37°C to prevent cAMP degradation. c. Add the serially diluted P12 or vehicle control to the wells. d. Incubate for the desired stimulation time (e.g., 10-30 minutes) at 37°C.[\[19\]](#)
- **cAMP Detection:** Lyse the cells and measure intracellular cAMP levels according to the manufacturer's instructions for your chosen cAMP detection kit.
- **Data Analysis:** Plot the cAMP signal against the logarithm of the P12 concentration. Fit the data to a sigmoidal dose-response curve to determine the EC₅₀ value.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for validating the bioactivity of the P12 peptide.



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Workflow for P12 peptide reconstitution and bioactivity testing.

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